A Technical Guide to the Spectroscopic Characterization of Ethyl docos-2-enoate

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Compound of Interest

Compound Name:	*Ethyl docos-2-enoate*
CAS No.:	*143120-84-7*
Cat. No.:	*B12561588*

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Disclaimer: Direct experimental spectroscopic data for **Ethyl docos-2-enoate** is not readily available in the public domain. This guide provides a comprehensive overview based on established principles and representative data from structurally analogous long-chain unsaturated ethyl esters. The presented data and protocols are intended to serve as a reference for researchers, scientists, and drug development professionals in the analysis of this and similar compounds.

Predicted Spectroscopic Data

The following tables summarize the predicted and representative spectroscopic data for **Ethyl docos-2-enoate**. These values are derived from the analysis of similar long-chain unsaturated esters and established spectroscopic principles.

Table 1: Predicted ^{1}H NMR Spectroscopic Data for **Ethyl docos-2-enoate**

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Protons	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
CH_3 (terminal)	~0.88	t	~6.5 - 7.0
$(CH_2)n$	~1.25	br s	-
CH_2-CH=	~2.00	m	-
=CH-CH_2-	~2.20	m	-
O-CH_2-CH_3	~4.12	q	~7.1
=CH-COOR	~5.80	dt	~15.6, 1.5
-CH=CH-COOR	~6.95	dt	~15.6, 6.9
O-CH_2-CH_3	~1.25	t	~7.1

Predicted data is based on typical values for long-chain unsaturated esters.

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **Ethyl docos-2-enoate**

Carbon	Chemical Shift (δ, ppm)
CH_3 (terminal)	~14.1
(CH_2)n	~22.7 - 31.9
CH_2-CH=	~32.6
=CH-CH_2-	~34.4
O-CH_2-CH_3	~60.1
=CH-COOR	~121.0
-CH=CH-COOR	~149.8
C=O	~166.5
O-CH_2-CH_3	~14.3

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Predicted data is based on typical values for long-chain unsaturated esters.

Table 3: Representative IR Spectroscopic Data for Unsaturated Ethyl Esters

Functional Group	Wavenumber (cm^{-1})	Intensity
C-H stretch (alkane)	2850-2960	Strong
C=O stretch (α,β-unsaturated ester)	1715-1730	Strong[1]
C=C stretch (alkene)	~1650	Medium
C-O stretch	1000-1300	Strong[1]
=C-H bend (trans)	~965	Medium

Data is representative for α,β-unsaturated esters.[1]

Table 4: Representative Mass Spectrometry (MS) Data for Long-Chain Ethyl Esters

m/z	Ion	Fragmentation
M^+	Molecular Ion	$[CH_3(CH_2)_{18}CH=CHCOOCH_2CH_3]^+$
M-45	$[M-OCH_2CH_3]^+$	Loss of the ethoxy group.
101	$[CH_2=CHCOOCH_2CH_3]^+$	Product of cleavage at the allylic position.
88	$[C_4H_8O_2]^+$	McLafferty rearrangement product.

Fragmentation patterns are based on typical behavior for long-chain fatty acid ethyl esters under electron ionization.

Experimental Protocols

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The following are detailed, generalized protocols for the acquisition of spectroscopic data for a liquid sample like **Ethyl docos-2-enoate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^{1}H and ^{13}C NMR spectra for structural elucidation.

Methodology:

- Sample Preparation: Dissolve approximately 5-10 mg of the purified **Ethyl docos-2-enoate** in about 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$). The use of a deuterated solvent is necessary to avoid large solvent signals in the ^{1}H NMR spectrum.
- Internal Standard: Add a small amount of tetramethylsilane (TMS) to the sample solution. TMS serves as an internal standard for chemical shifts, with its signal defined as 0.00 ppm. [2]
- NMR Tube: Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup: Place the NMR tube in the spectrometer's probe. The instrument is then tuned and shimmed to optimize the magnetic field homogeneity.
- Data Acquisition:
  - ^{1}H NMR: Acquire the proton spectrum using a standard single-pulse experiment. Key parameters to set include the spectral width, acquisition time, relaxation delay, and the number of scans. For quantitative analysis, a longer relaxation delay (e.g., 5 times the longest T1) is crucial.
  - ^{13}C NMR: Acquire the carbon spectrum using a proton-decoupled pulse sequence to simplify the spectrum to single lines for each unique carbon atom. Due to the low natural abundance of ^{13}C, a larger number of scans is typically required compared to ^{1}H NMR.
- Data Processing: The raw data (Free Induction Decay - FID) is processed by applying a Fourier transform, phase correction, and baseline correction to obtain the final spectrum. Chemical shifts are referenced to the TMS signal.

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Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Methodology:

- Sample Preparation (Neat Liquid Film): As **Ethyl docos-2-enoate** is expected to be a liquid or a low-melting solid, the neat liquid film method is appropriate.[3] Place a single drop of the pure compound onto the surface of a salt plate (e.g., NaCl or KBr).[3]
- Cell Assembly: Place a second salt plate on top of the first, spreading the liquid into a thin, uniform film between the plates.[3]
- Data Acquisition:
  - Place the assembled salt plates into the sample holder of the FT-IR spectrometer.
  - Acquire a background spectrum of the empty beam path (or clean salt plates) to subtract atmospheric and instrument-related absorptions.
  - Acquire the sample spectrum. The instrument records the interferogram and performs a Fourier transform to generate the final IR spectrum (transmittance vs. wavenumber).
- Cleaning: After analysis, the salt plates should be thoroughly cleaned with a dry solvent (e.g., anhydrous acetone or dichloromethane) and returned to a desiccator to prevent damage from moisture.[3]

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule. A common technique for fatty acid esters is Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI).

Methodology:

- Sample Preparation: Prepare a dilute solution of **Ethyl docos-2-enoate** in a volatile organic solvent (e.g., hexane or dichloromethane).

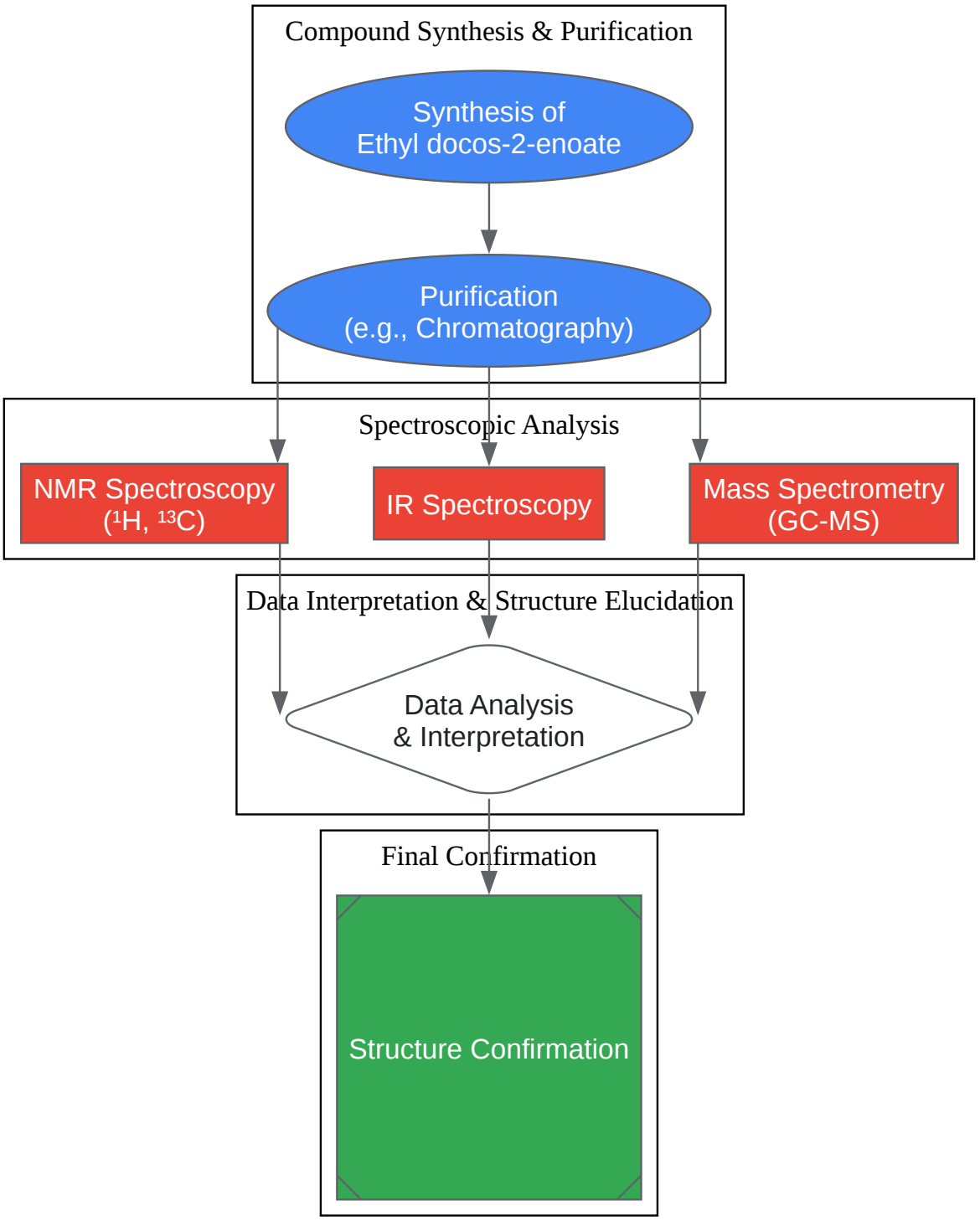
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- GC Separation:
  - Inject a small volume (e.g., 1 µL) of the sample solution into the GC inlet.
  - The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column. The column separates the components of the sample based on their boiling points and interactions with the stationary phase.
  - A temperature program is typically used to elute compounds with a wide range of boiling points.
- Ionization (Electron Ionization - EI):
  - As the separated compound elutes from the GC column, it enters the ion source of the mass spectrometer.
  - In the EI source, the molecules are bombarded with a high-energy electron beam (typically 70 eV), causing them to ionize and fragment in a reproducible manner.
- Mass Analysis: The resulting positively charged ions (the molecular ion and various fragment ions) are accelerated into a mass analyzer (e.g., a quadrupole). The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection: The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z.
- Data Analysis: The mass spectrum is analyzed to identify the molecular ion peak (if present) and to interpret the fragmentation pattern to gain structural information. The fragmentation of long-chain esters often involves characteristic rearrangements like the McLafferty rearrangement.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a synthesized organic compound like **Ethyl docos-2-enoate**.

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